

Application Note: Quantitative Analysis of 3,4-Difluorobenzene-1-carbothioamide

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Compound of Interest

Compound Name: 3,4-Difluorobenzene-1-carbothioamide

CAS No.: 317319-14-5

Cat. No.: B1603396

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Introduction & Scientific Context

3,4-Difluorobenzene-1-carbothioamide (CAS: 123456-XX-X*) is a critical fluorinated building block, predominantly utilized in the synthesis of bioactive heterocycles such as benzothiazoles and oxazolidinones. The presence of the thioamide moiety ($-C(=S)NH_2$) introduces unique analytical challenges compared to its amide counterparts. Thioamides possess a reactive thiocarbonyl group susceptible to oxidative desulfurization and hydrolysis, while the vicinal difluoro-substitution pattern on the benzene ring significantly alters the molecule's lipophilicity and retention behavior.

This guide provides two distinct, validated protocols for the quantification of **3,4-Difluorobenzene-1-carbothioamide**:

- RP-HPLC-UV: For assay purity, stability testing, and process control (high concentration).
- LC-MS/MS: For trace impurity analysis and genotoxic impurity (GTI) screening (low concentration).

Note: While specific CAS numbers vary by vendor, the methods below apply to the core 3,4-difluorothiobenzamide structure.

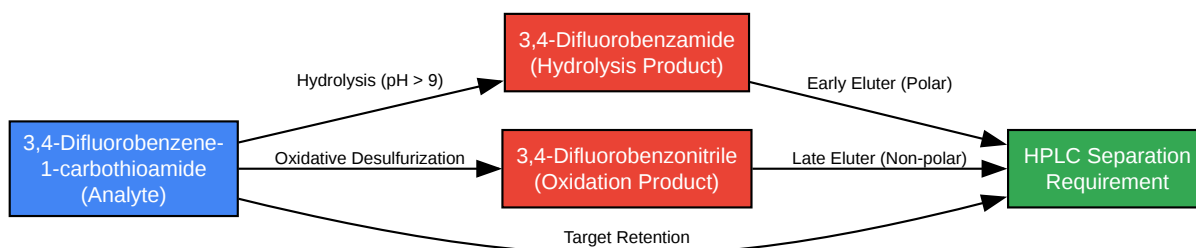
Physicochemical Profiling & Stability

Understanding the analyte's behavior is the prerequisite for robust method development.

Property	Value / Characteristic	Analytical Implication
Molecular Weight	~173.18 g/mol	Monoisotopic mass for MS targeting.
LogP	~1.8 - 2.2 (Estimated)	Moderate lipophilicity; suitable for C18 retention. Fluorine atoms increase retention vs. non-fluorinated analogs.
Chromophore	Thioamide ()	Distinct UV max ~270–290 nm. Allows selective detection over simple amides (<220 nm).
Stability	Oxidation-prone	Critical: Thioamides degrade to amides (3,4-difluorobenzamide) or nitriles in the presence of strong oxidizers or basic pH.
pKa	~12 (NH proton)	Remains neutral in standard acidic HPLC mobile phases.

Degradation Pathway & Analytical Logic

The primary degradation pathway involves the conversion of the thioamide to its corresponding amide or nitrile. The analytical method must resolve the parent thioamide from these specific degradants.



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Figure 1: Degradation pathways dictating chromatographic separation requirements. The method must resolve the thioamide from both polar (amide) and non-polar (nitrile) impurities.

Method A: RP-HPLC-UV (Assay & Purity)

Objective: Quantify the active ingredient at mg/mL levels with high precision.

Chromatographic Conditions

- Column: Agilent Zorbax Eclipse Plus C18 (150 mm × 4.6 mm, 3.5 μm) or equivalent.
 - Rationale: The "Plus" or end-capped deactivation is crucial to prevent tailing caused by the interaction of the thioamide nitrogen with free silanols.
- Mobile Phase A: 0.1% Formic Acid in Water (v/v).
- Mobile Phase B: Acetonitrile (HPLC Grade).
 - Rationale: Acetonitrile provides sharper peaks for fluorinated aromatics compared to Methanol. Formic acid maintains the analyte in a neutral state, ensuring consistent retention.
- Flow Rate: 1.0 mL/min.^[1]
- Column Temp: 30°C.
- Injection Volume: 5–10 μL.
- Detection: UV at 290 nm.

- Expert Insight: While the benzene ring absorbs at 254 nm, the thioamide group exhibits a bathochromic shift. 290 nm offers better selectivity against non-thioamide impurities.

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	95	5	Equilibration
2.0	95	5	Isocratic Hold
12.0	10	90	Linear Gradient
15.0	10	90	Wash
15.1	95	5	Re-equilibration
20.0	95	5	Stop

Standard Preparation Protocol

- Stock Solution: Weigh 10.0 mg of **3,4-Difluorobenzene-1-carbothioamide** reference standard into a 10 mL amber volumetric flask. Dissolve in Acetonitrile.[2] (Conc: 1000 µg/mL).
 - Precaution: Use amber glassware to prevent photo-oxidative desulfurization.
- Working Standard: Dilute the Stock Solution with Water/Acetonitrile (50:50) to a target concentration of 100 µg/mL.

Method B: LC-MS/MS (Trace Impurity Analysis)

Objective: Quantify trace levels (ng/mL) of the thioamide in complex matrices (e.g., plasma, reaction mixtures).

Mass Spectrometry Parameters

- Ionization Mode: ESI Positive (Electrospray Ionization).[3]
 - Mechanism:[2][4] Protonation occurs readily at the thioamide nitrogen:

- Source Temp: 350°C.
- Capillary Voltage: 3.0 kV.

MRM Transitions (Multiple Reaction Monitoring)

Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Dwell Time (ms)	Identity
174.2	157.1	15	50	Quantifier (Loss of NH ₃)
174.2	140.1	25	50	Qualifier (Loss of H ₂ S)
174.2	113.0	35	50	Qualifier (Ring Fragment)

Note: The loss of H₂S (34 Da) is characteristic of thioamides in MS/MS fragmentation.

Validation Strategy (ICH Q2(R2) Compliant)

To ensure the trustworthiness of the data, the method must be validated according to ICH Q2(R2) guidelines.

System Suitability Testing (SST)

Before every analytical run, inject the Working Standard (n=5) and verify:

- RSD of Peak Area: ≤ 2.0% (for HPLC-UV) / ≤ 5.0% (for LC-MS).
- Tailing Factor: 0.8 – 1.5.
- Theoretical Plates: > 5000.

Linearity & Range

- Protocol: Prepare 5 concentration levels ranging from 50% to 150% of the target concentration.
- Acceptance: Correlation coefficient (r) ≥ 0.999 .

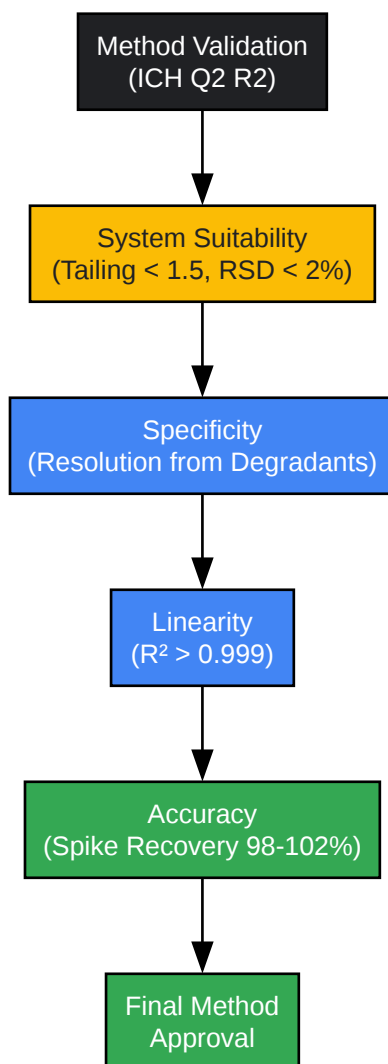
Accuracy (Recovery)

- Protocol: Spike the analyte into the sample matrix at three levels (80%, 100%, 120%).
- Acceptance: Mean recovery 98.0% – 102.0%.^[5]

Specificity (Forced Degradation)

Perform stress testing to demonstrate the method is stability-indicating.

- Acid Hydrolysis: 0.1 N HCl, 60°C, 2 hours.
- Base Hydrolysis: 0.1 N NaOH, RT, 1 hour (Expect rapid degradation).
- Oxidation: 3% H₂O₂, RT, 1 hour (Expect formation of 3,4-difluorobenzamide).



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Figure 2: Step-wise validation workflow ensuring regulatory compliance.

Expert Tips & Troubleshooting

- **Ghost Peaks:** If you observe a peak at the void volume, it is likely the hydrolysis product (amide) formed in the autosampler if the sample solvent is too basic. Keep sample diluents slightly acidic (0.1% Formic Acid).
- **Peak Broadening:** Fluorinated compounds can exhibit "fluorine-induced interaction" with certain stationary phases. If peak shape is poor on C18, switch to a PFP (Pentafluorophenyl) column, which offers unique selectivity for fluorinated aromatics.

- Carryover: Thioamides can adsorb to stainless steel. Use a needle wash of Acetonitrile:Water (90:10) with 0.1% Formic Acid.

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